

# Essential Safety and Logistics for Handling 1,2-Dibenzoylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dibenzoylbenzene

Cat. No.: B074432

[Get Quote](#)

This guide provides immediate and essential procedural information for the safe handling and disposal of **1,2-Dibenzoylbenzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Assessment

While some classifications do not consider **1,2-Dibenzoylbenzene** hazardous under normal conditions, other sources indicate it may cause allergic skin reactions and serious eye irritation[1][2]. It is also identified as being very toxic to aquatic life with long-lasting effects[3]. Therefore, it is crucial to handle this chemical with appropriate caution and to prevent environmental release.

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **1,2-Dibenzoylbenzene**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses	Must be worn as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against dust and splashes[1].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene)	Prevents direct skin contact. Gloves should be inspected before use and disposed of properly after handling[1][4].
Body Protection	Laboratory coat	A fully buttoned lab coat protects skin and clothing from contamination[1][4].
Respiratory Protection	NIOSH-approved respirator	Recommended when working in poorly ventilated areas or when dust formation is likely to prevent inhalation[4][5]. Use in a well-ventilated area or under a fume hood is the primary recommendation[1].
Foot Protection	Closed-toe, closed-heel shoes	Protects feet from potential spills[4].

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood[1][4].
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before handling the compound.

- Don the appropriate PPE as specified in the table above.

## 2. Handling:

- Conduct all manipulations, including weighing and transferring, within a certified chemical fume hood to minimize inhalation exposure[4].
- Avoid the formation and inhalation of dust[1][2]. Use a spatula for transferring the solid material[5].
- Keep the container of **1,2-Dibenzoylbenzene** tightly closed when not in use[1].
- Avoid contact with skin and eyes[1].
- After handling, wash hands and any exposed skin thoroughly with soap and water[1].

## 3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing[1][2].
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Seek medical attention[1][2].
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[1][2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person and seek immediate medical assistance[1].

## Disposal Plan

Proper disposal of **1,2-Dibenzoylbenzene** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material by sweeping or shoveling it into a suitable, clearly labeled, and closed container for disposal. Avoid creating dust[1][2].

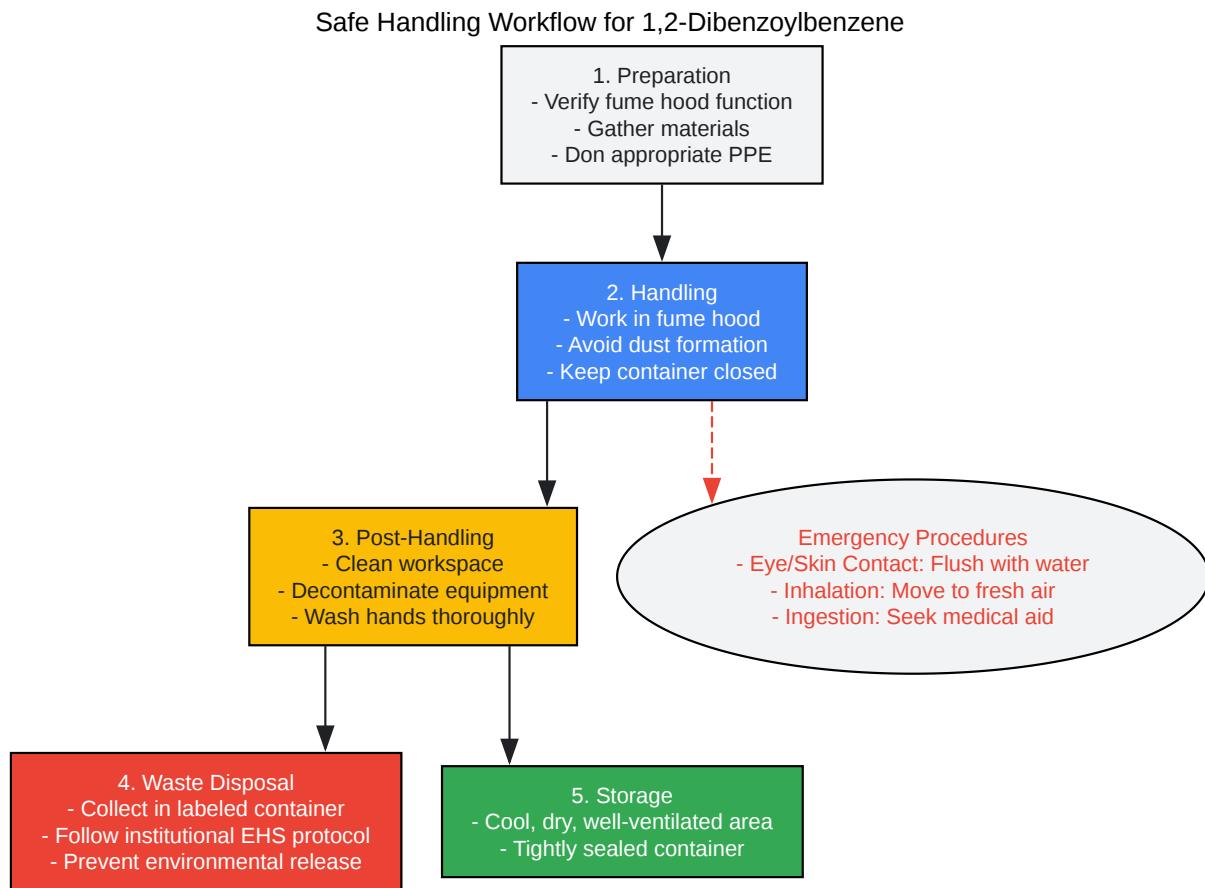
- Disposal Method: Dispose of waste and residues in accordance with all applicable local, state, and federal regulations. This should be done through an approved waste disposal plant[6]. Do not allow the product to enter drains[2].

## Quantitative Data Summary

The following table summarizes key physical and chemical properties of **1,2-Dibenzoylbenzene**.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	286.33 g/mol [7]
Appearance	Light yellow crystalline powder/solid[1][8]
Melting Point	144 - 147 °C (291.2 - 296.6 °F)[1]
Odor	Odorless[1]
Incompatible Materials	Strong oxidizing agents[1]

## Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for safely handling **1,2-Dibenzoylbenzene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. angenechemical.com [angenechemical.com]
- 3. 1,2-Dibenzoylbenzene | C20H14O2 | CID 70875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. scbt.com [scbt.com]
- 8. 1,2-Dibenzoylbenzene, 97% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 1,2-Dibenzoylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074432#personal-protective-equipment-for-handling-1-2-dibenzoylbenzene]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)